

An In-depth Technical Guide to Sparassol: Chemical Structure, Properties, and Bioactivities

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Sparassol, a naturally occurring phenolic compound, has garnered significant scientific interest due to its diverse biological activities. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known pharmacological effects of **sparassol**. Detailed experimental protocols for its isolation, purification, and bioactivity assessment are presented, alongside a summary of quantitative data on its antifungal, insecticidal, and enzyme inhibitory properties. This document aims to serve as a foundational resource for researchers and professionals engaged in the exploration of **sparassol** for potential therapeutic and agrochemical applications.

Chemical Structure and Physicochemical Properties

Sparassol, chemically known as methyl 2-hydroxy-4-methoxy-6-methylbenzoate, is an orsellinic acid derivative.[1] Its structure is characterized by a substituted benzene ring, making it a relatively simple yet biologically active molecule.

Table 1: Chemical Identifiers and Physicochemical Properties of Sparassol



Property	Value	Reference(s)
IUPAC Name	methyl 2-hydroxy-4-methoxy-6- methylbenzoate	[2][3]
Synonyms	Methyl everninate, Methyl 4- methoxy-6-methylsalicylate	[3]
CAS Number	520-43-4	[2][3]
Molecular Formula	C10H12O4	[2][3]
Molecular Weight	196.20 g/mol	[2][3]
Appearance	Prisms from water	[1]
Melting Point	67-68 °C	[1]
Solubility	Slightly soluble in hot water; freely soluble in acetone, ether, chloroform; moderately soluble in methanol, ethanol, petroleum ether	[1]
Canonical SMILES	CC1=CC(=C1C(=O)OC) O)OC	[3]
InChl Key	PFVPJOAAHSOENR- UHFFFAOYSA-N	[3]

Biological Activities and Pharmacological Properties

Sparassol is primarily recognized for its potent antifungal properties.[1] It is a secondary metabolite produced by the cauliflower mushroom, Sparassis crispa, and is thought to play a role in the fungus's defense mechanisms.[1] Beyond its antifungal effects, recent studies have revealed a broader spectrum of bioactivities, including insecticidal and enzyme inhibitory actions.

Antifungal Activity



Sparassol has demonstrated significant activity against various fungal species. Notably, it has been shown to be effective against the plant pathogenic fungus Cladosporium cucumerinum.[1] While the precise mechanism of its antifungal action is not fully elucidated, it is hypothesized to disrupt fungal cell membrane integrity or interfere with essential enzymatic processes.

Insecticidal Activity

Research has highlighted the potential of **sparassol** as a natural insecticide. Studies on the spotted wing drosophila, Drosophila suzukii, have demonstrated its contact toxicity.[2][3]

Nematicidal Activity

Sparassol has also been identified as having nematicidal properties. It has shown efficacy against the pine wood nematode, Bursaphelenchus xylophilus, a major pest in pine forests.[4]

Enzyme Inhibition

A key aspect of **sparassol**'s bioactivity lies in its ability to inhibit specific enzymes. It has been identified as an inhibitor of glutathione S-transferase (GST), an enzyme family crucial for detoxification processes in many organisms, including insects.[2][3] This inhibitory action may contribute to its insecticidal effects.

Table 2: Quantitative Biological Activity Data for Sparassol



Activity Type	Test Organism/Enz yme	Metric	Value	Reference(s)
Insecticidal Activity	Drosophila suzukii (adults)	LD50	18.7 μ g/fly	[2][3]
Nematicidal Activity	Bursaphelenchus xylophilus	LC50	84.92 ppm	[4]
Nematicidal Activity	Bursaphelenchus xylophilus	LC95	132.13 ppm	[4]
Enzyme Inhibition	Glutathione S- transferase (GST)	IC50	0.19 mM	[2]

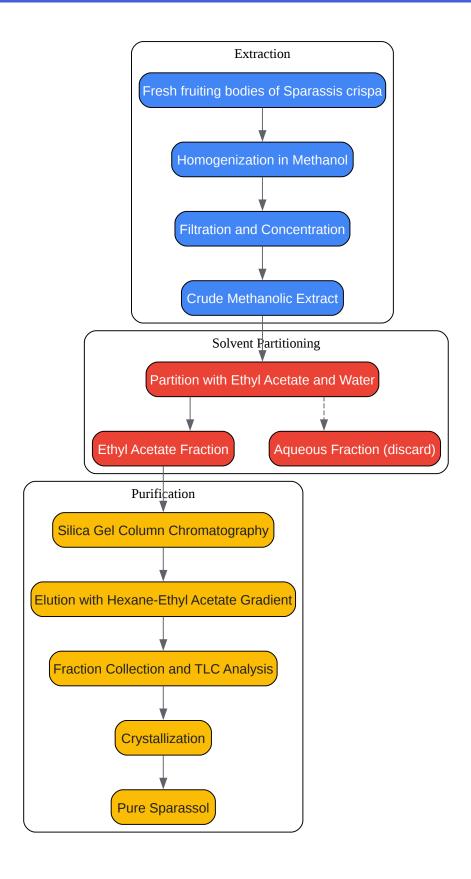
Experimental Protocols

This section provides detailed methodologies for the isolation, purification, and biological evaluation of **sparassol**, based on established scientific literature.

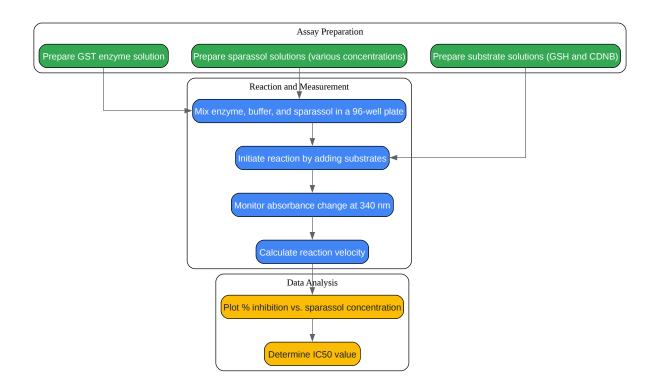
Isolation and Purification of Sparassol from Sparassis crispa

The following protocol outlines a general procedure for the extraction and purification of **sparassol** from the fruiting bodies of Sparassis crispa.









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